

Technical Guide: Citronellyl Oxyacetaldehyde in Essential Oil Analysis

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Compound of Interest

Compound Name: [(3,7-Dimethyloctyl)oxy]acetaldehyde

CAS No.: 41767-05-9

Cat. No.: B13831510

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Executive Summary

Citronellyl Oxyacetaldehyde (CAS: 7492-67-3) is a specific ether-aldehyde often cited in fragrance chemistry for its potent floral (Muguet/Lily) and green olfactory characteristics.^{[1][2][3]} Despite its structural homology to the naturally occurring monoterpene Citronellol, rigorous phytochemical investigations and regulatory assessments (JECFA, EFSA) classify this compound as a synthetic flavoring and fragrance agent.

This guide addresses the critical distinction between natural monoterpenes and this synthetic ether derivative. It provides researchers with the structural, biosynthetic, and analytical frameworks necessary to identify Citronellyl Oxyacetaldehyde, primarily as a marker of economically motivated adulteration or as a specific synthetic probe in olfactory receptor research, rather than a natural constituent of essential oils.

Chemical Profile and Structural Characterization^[4]

Citronellyl oxyacetaldehyde is chemically defined as [(3,7-dimethyl-6-octenyl)oxy]acetaldehyde.^{[1][2][3][4][5]} Unlike simple terpene aldehydes (e.g., Citronella), this molecule features an ether

linkage connecting the terpenoid backbone to an acetaldehyde moiety.

Table 1: Physicochemical Specifications

Parameter	Data
IUPAC Name	2-[(3,7-Dimethyloct-6-en-1-yl)oxy]acetaldehyde
CAS Number	7492-67-3
Molecular Formula	C ₁₂ H ₂₂ O ₂
Molecular Weight	198.30 g/mol
Physical State	Colorless to pale yellow viscous liquid
Odor Profile	Muguet (Lily of the Valley), Green, Rosy, Aldehydic
LogP (o/w)	~3.30 - 3.46 (Calculated)
Boiling Point	~239 °C (at 760 mmHg)
Regulatory Status	Synthetic Flavoring Substance (FDA 21 CFR 172.515, FEMA 2310)
Natural Occurrence	Not reported in nature (JECFA/EFSA evaluations)

Natural Occurrence vs. Synthetic Origin

The "Natural" Misconception

Researchers often confuse Citronellyl Oxyacetaldehyde with Citronellal (3,7-dimethyl-6-octenal) or Hydroxycitronellal due to nomenclature similarities.

- Citronellal: Naturally abundant in Cymbopogon (Citronella) and Eucalyptus citriodora oils.
- Citronellyl Oxyacetaldehyde: Contains an ether oxygen (–O–) inserted between the citronellyl chain and the aldehyde group.

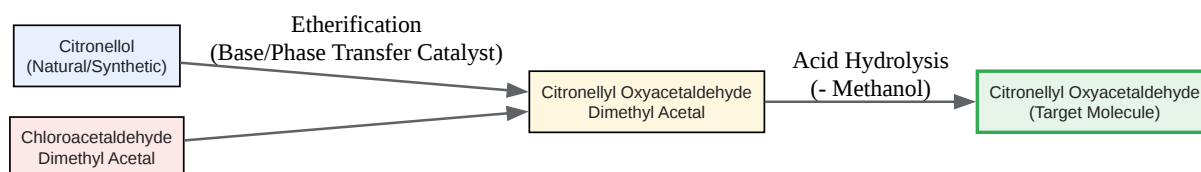
Biosynthetic Constraints

Natural biosynthesis of monoterpenes typically involves the mevalonate or MEP pathways, leading to carbon backbones (C10) functionalized by oxidases or dehydrogenases. The formation of an alkoxyacetaldehyde (ether-linked acetaldehyde) would require a specific alkylation of a glycolaldehyde precursor or an oxidative etherification of citronellol.

- Current Consensus: No enzyme systems capable of generating this specific ether linkage from citronellol have been isolated in Citrus, Rosa, or Cymbopogon species.
- Conclusion: The presence of Citronellyl Oxyacetaldehyde in an essential oil sample serves as a definitive marker for synthetic addition or contamination.

Synthetic Pathway (Industrial Production)

The commercial production of Citronellyl Oxyacetaldehyde utilizes a Williamson ether synthesis-type reaction or acetal exchange, typically involving Citronellol and Chloroacetaldehyde dimethyl acetal, followed by hydrolysis.



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Figure 1: Industrial synthesis pathway demonstrating the non-biological origin of Citronellyl Oxyacetaldehyde.

Analytical Methodology: Detection and Differentiation

For drug development and quality control, distinguishing this synthetic ether from natural terpenes is critical. The following protocol outlines the GC-MS workflow.

Experimental Protocol: GC-MS Identification

Objective: Detect trace levels of Citronellyl Oxyacetaldehyde in "Natural" Essential Oils.

Reagents & Standards:

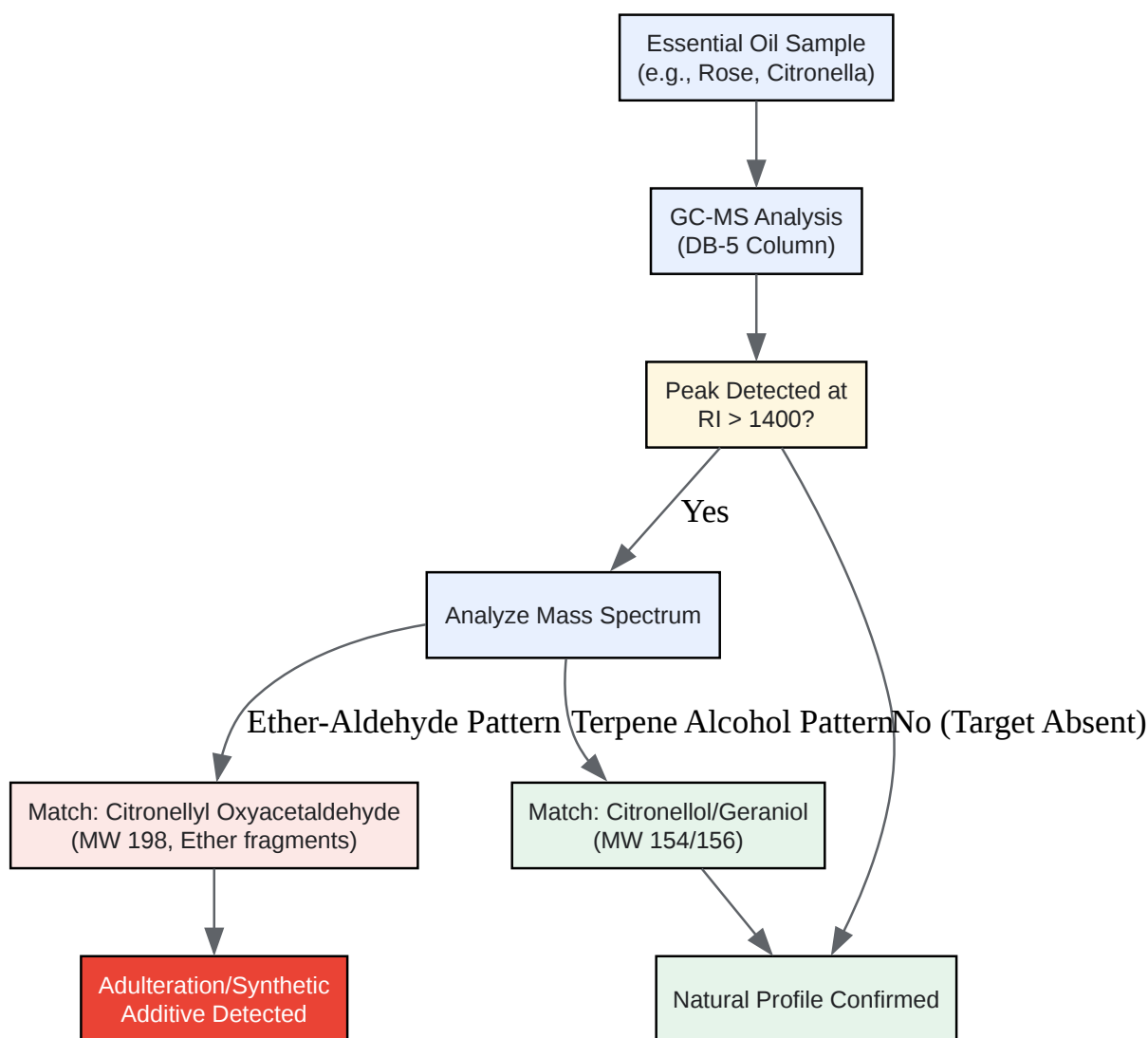
- Reference Standard: Citronellyl Oxyacetaldehyde (>95% purity).
- Internal Standard: n-Octanol or Nonyl Acetate.
- Solvent: HPLC-grade Hexane or Dichloromethane.

Step-by-Step Workflow:

- Sample Preparation: Dilute 50 µL of essential oil in 1 mL of solvent. Add Internal Standard (100 ppm final concentration).
- Chromatographic Separation:
 - Column: DB-5MS (or equivalent 5% phenyl-methylpolysiloxane), 30m x 0.25mm x 0.25µm.
 - Carrier Gas: Helium at 1.0 mL/min (constant flow).
 - Temperature Program: 60°C (hold 2 min) → 3°C/min to 240°C → 10°C/min to 280°C.
- Mass Spectrometry (EI Mode):
 - Ionization Energy: 70 eV.
 - Scan Range: 35–350 amu.
- Identification Logic:
 - Retention Index (RI): Citronellyl Oxyacetaldehyde elutes significantly later than Citronellol (RI ~1225) due to higher molecular weight (198 vs 156) and oxygenation. Expect RI ~1450–1550 on DB-5.^[1]
 - Mass Spectrum: Look for characteristic ether cleavage fragments.
 - Diagnostic Ion: m/z 45 (CH₂=O+H) or m/z 59 (related to oxyacetaldehyde tail).

- Parent Ion: m/z 198 (often weak).

Analytical Decision Tree



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Figure 2: Logical workflow for distinguishing natural terpene alcohols from synthetic ether-aldehyde contaminants.

Applications in Drug Development & Olfaction

While not natural, Citronellyl Oxyacetaldehyde is valuable in pharmacological and sensory research:

- **Olfactory Receptor Ligand:** It serves as a potent ligand for olfactory receptors (ORs) sensitive to "Muguet" (Lily) epitopes. It is often used to study structure-activity relationships (SAR) in ORs that bind acyclic monoterpenes.
- **Stability Studies:** Unlike simple aldehydes (Citronellal) which easily cyclize to isopulegol or oxidize, the ether linkage in Citronellyl Oxyacetaldehyde provides a different stability profile, making it a useful probe for metabolic stability assays in dermal applications.
- **Toxicological Reference:** As a known synthetic additive, it is used as a negative control in "naturalness" certification assays.

Regulatory & Safety Summary

For professionals developing formulations or conducting safety assessments:

- **FEMA Number:** 2310
- **JECFA No:** 592[6][7][8][9]
- **Safety Assessment:** Evaluated by the Joint FAO/WHO Expert Committee on Food Additives (JECFA). Concluded to be of "No safety concern at current levels of intake" when used as a flavoring agent.
- **Metabolism:** In vivo, it is expected to undergo ether cleavage (O-dealkylation) and oxidation, yielding Citronellol and Glycolic acid/Oxalic acid derivatives, which are further metabolized via fatty acid or Krebs cycle pathways.

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